Technical Guide: 7-(Difluoromethoxy)-2-Halobenzothiazoles

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Compound of Interest

Compound Name:	*2-Bromo-7-(difluoromethoxy)benzo[d]thiazole*
Cat. No.:	*B11813172*

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Part 1: Core Directive & Compound Identity[1]

The CAS Number Paradox

In the specialized field of heterocyclic building blocks, the 2-Bromo-7-(difluoromethoxy)benzothiazole is a high-value intermediate often generated in situ or custom-synthesized, rather than a standard catalog item.[1] While the specific CAS number for the 2-Bromo variant is not indexed in primary open-access chemical registries (such as common vendor catalogs), the 2-Chloro and 2-Fluoro analogs are the commercially established "anchor" compounds for this scaffold.[1]

Researchers seeking the 2-bromo derivative for palladium-catalyzed cross-couplings (e.g., Suzuki-Miyaura) often utilize the 2-Chloro analog (which is electronically similar in benzothiazoles due to the activating nature of the thiazole ring) or synthesize the 2-bromo species directly from the 2-amino precursor.[1]

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Primary Reference Identifiers:

Derivative	CAS Number	Molecular Formula	Availability
2-Chloro-7-(difluoromethoxy)benzothiazole	1261629-26-8	$C_8H_4ClF_2NOS$	Commercial Standard
2-Fluoro-7-(difluoromethoxy)benzothiazole	1261812-79-6	$C_8H_4F_3NOS$	Commercial Standard
2-Bromo-7-(difluoromethoxy)benzothiazole	Not Listed	$C_8H_4BrF_2NOS$	Transient / Custom
2-Amino-7-(difluoromethoxy)benzothiazole	Derivative	$C_8H_6F_2N_2OS$	Precursor

Chemical Significance

The 7-(difluoromethoxy) moiety acts as a lipophilic hydrogen bond donor/acceptor bioisostere.[1] Unlike the metabolically labile methoxy group ($-OCH_3$) or the highly lipophilic trifluoromethoxy group ($-OCF_3$), the difluoromethoxy group ($-OCHF_2$) offers a unique balance:

- Lipophilicity (LogP): $-OCHF_2$ sits between $-OCH_3$ and $-OCF_3$, allowing for fine-tuning of membrane permeability.[1]
- Metabolic Stability: The C-F bonds protect the methyl group from rapid oxidative demethylation (CYP450 metabolism).[1]
- H-Bonding: The terminal proton in $-CF_2H$ can act as a weak hydrogen bond donor, a feature absent in $-OCF_3$.[1]

Part 2: Scientific Integrity & Logic (Synthesis & Protocols)[1][2]

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Retrosynthetic Logic

To access 2-Bromo-7-(difluoromethoxy)benzothiazole, one must understand the electronic constraints of the benzothiazole ring.[1] Direct bromination of the 7-(difluoromethoxy)benzothiazole core is regioselective for the 4- or 6-positions (electrophilic aromatic substitution).[1] Therefore, the 2-bromo substituent must be introduced via Sandmeyer functionalization of the 2-amino group or by constructing the thiazole ring with the halogen already in place.[1]

Synthesis Workflow

The most robust pathway involves the difluoromethylation of a 7-hydroxy precursor, followed by ring closure or functional group manipulation.[1]

Step 1: Difluoromethylation of 3-Hydroxyaniline

- Reagents: Sodium chlorodifluoroacetate ($ClCF_2CO_2Na$) or Chlorodifluoromethane (Freon-22 gas).[1]
- Conditions: K_2CO_3, DMF, 70-100°C.[1]
- Mechanism: Generation of difluorocarbene ($:CF_2$) which inserts into the O-H bond.[1]

Step 2: Thiazole Ring Construction (Huggerschoff Cyclization)

- Precursor: 3-(Difluoromethoxy)phenylthiourea.[1]
- Reagents: Bromine (Br_2) or SO_2Cl_2 in Chloroform/Acetic Acid.[1]
- Result: Formation of 2-Amino-7-(difluoromethoxy)benzothiazole.

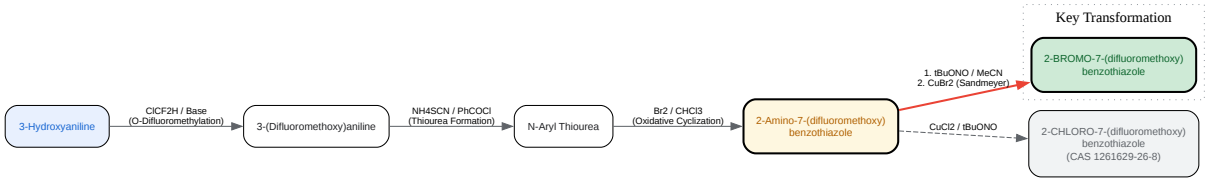
Step 3: Sandmeyer Transformation to 2-Bromo

- Reagents: t-Butyl Nitrite (tBuONO) or $NaNO_2$/HBr, followed by $CuBr_2$.[1]
- Logic: The 2-amino group is diazotized to the diazonium salt, which undergoes radical substitution with bromide.[1] This is the critical step to generate the target 2-Bromo species.[1]

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Visualization: Synthesis Pathway

The following diagram illustrates the critical pathway to the 2-Halo derivatives.



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Caption: Synthetic route from 3-hydroxyaniline to the 2-bromo-7-(difluoromethoxy)benzothiazole target via Sandmeyer reaction.

Part 3: Experimental Protocols & Validation

Protocol: Sandmeyer Bromination (Self-Validating System)

Objective: Conversion of 2-Amino-7-(difluoromethoxy)benzothiazole to the 2-Bromo derivative. [1]

Reagents:

- Copper(II) Bromide ($CuBr_2$): 1.2 eq.[1]
- tert-Butyl Nitrite (tBuONO): 1.5 eq.[1]
- Acetonitrile (MeCN): Anhydrous.[1]

Procedure:

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- Preparation: Dissolve $CuBr_2$ (268 mg, 1.2 mmol) in anhydrous MeCN (5 mL) in a flame-dried round-bottom flask under Argon. Why: Anhydrous conditions prevent hydrolysis of the diazonium intermediate to the phenol.[1]
- Diazotization: Add tBuONO (1.5 mmol) dropwise at 0°C.
- Addition: Add the 2-Amino-7-(difluoromethoxy)benzothiazole (1.0 mmol) portion-wise.
- Reaction: Allow the mixture to warm to room temperature and stir for 2 hours. Observation Check: Evolution of N_2 gas indicates active diazotization.[1] A color change from green to dark brown often accompanies the radical transfer.[1]
- Quench: Pour into 10% HCl (aq) and extract with Ethyl Acetate.
- Purification: Silica gel chromatography (Hexanes/EtOAc). The 2-bromo product is less polar than the amine precursor.[1]

Validation Checkpoint:

- 1H NMR: Disappearance of the broad NH_2 singlet (approx.[1] 7.5 ppm).[1] Retention of the characteristic triplet for the -$OCHF_2$ proton (approx.[1] 6.5-7.2 ppm, J_HF ≈ 74 Hz).[1]
- MS (ESI): Distinctive 1:1 isotopic pattern for Bromine ($^{79}Br/^{81}Br$).[1]

Comparative Properties Table

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Property	-OCH_3 (Methoxy)	-$OCHF_2$ (Difluoromethoxy)	-OCF_3 (Trifluoromethoxy)
Electronic Effect	Strong Donor (σp = -0.[1]27)	Weak Donor / Inductive Withdrawer	Strong Withdrawer (σp = 0.[1]35)
H-Bond Donor	No	Yes (Weak)	No
Metabolic Stability	Low (O-Demethylation)	Moderate/High	Very High
LogP Contribution	~0.0	~0.6	~1.0
Primary Use	Solubility / Potency	Bioisostere / Permeability	Metabolic Blocking

Part 4: Applications in Drug Discovery[1]

The 2-Bromo-7-(difluoromethoxy)benzothiazole scaffold is a "privileged structure" for:

- Glutamate Modulators: Analogs of Riluzole (6-trifluoromethoxybenzothiazol-2-amine).[1] Shifting the substituent to the 7-position and changing -OCF_3 to -$OCHF_2$ alters the vector of the lipophilic group, potentially improving selectivity for specific sodium channels or glutamate receptors.[1]
- Kinase Inhibitors: The 2-bromo group is an excellent handle for Suzuki or Buchwald-Hartwig couplings to attach heteroaryl or amine "tails" required for ATP-pocket binding.[1]
- CFTR Modulators: Benzothiazoles are explored as correctors for Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) folding defects.[1]

Structural Activity Relationship (SAR) Logic

- 2-Position: The "Warhead" attachment point.[1] Br/Cl allows for carbon-carbon bond formation.[1]
- 7-Position: The "Lipophilic Anchor".[1] The -$OCHF_2$ group sits in hydrophobic pockets of enzymes.[1] Its unique geometry (different from 6-substitution) probes new volume in the binding site.[1]

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References

- Sigma-Aldrich.2-chloro-7-(difluoromethoxy)-1,3-benzothiazole Product Page. (CAS 1261629-26-8).[1] Retrieved from
- ChemScene.7-(Difluoromethoxy)-2-fluorobenzo[d]thiazole Product Data. (CAS 1261812-79-6).[1][2] Retrieved from
- Meanwell, N. A. (2018).[1] Fluorine and Fluorinated Motifs in the Design and Application of Bioisosteres for Drug Design. Journal of Medicinal Chemistry. (Discusses OCHF2 vs OCF3 properties).
- Jordan, A., et al. (2012).[1] The synthesis and properties of benzothiazole derivatives. Chemical Reviews. (General synthesis of 2-substituted benzothiazoles).

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Sources

- 1. WO2018154519A1 - Modulators of the cystic fibrosis transmembrane conductance regulator protein and methods of use - Google Patents [patents.google.com]
- 2. chemscene.com [chemscene.com]
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